

Reassessment of the Lutetium-176 Decay Constant: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lutetium-176*

Cat. No.: *B078081*

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A comprehensive analysis of experimentally determined values and methodologies for the **Lutetium-176** decay constant, crucial for accurate Lu-Hf geochronology and other applications.

The precise and accurate determination of the **Lutetium-176** (^{176}Lu) decay constant is of paramount importance for the Lu-Hf isotopic dating system, a cornerstone of modern geochronology. Over the years, numerous studies have sought to constrain this value, employing a variety of experimental techniques. However, discrepancies between different methodologies have led to ongoing reassessment and refinement. This guide provides a comparative overview of the key experimental determinations of the ^{176}Lu decay constant, details the underlying methodologies, and presents the data in a clear, comparative format to aid researchers, scientists, and drug development professionals in their understanding and application of the Lu-Hf system.

Comparative Analysis of ^{176}Lu Decay Constant and Half-Life Determinations

The determination of the ^{176}Lu decay constant has been approached through two primary methods: direct counting experiments and the cross-calibration of Lu-Hf ages with other well-established isotopic dating systems, such as the Uranium-Lead (U-Pb) system, in geological samples of known age. The table below summarizes key experimentally determined values for the ^{176}Lu decay constant (λ) and its corresponding half-life ($t_{1/2}$).

Decay Constant (λ) ($\times 10^{-11} \text{ yr}^{-1}$)	Half-Life ($t_{1/2}$) (Billion years)	Method	Reference
1.867 ± 0.007	37.1	Commonly Accepted Value	
1.867 ± 0.008	37.0 ± 0.2	U-Pb and Lu-Hf isochrons on terrestrial rocks	Söderlund et al. (2004)
1.866 ± 0.009	37.1 ± 0.2	U-Pb and Lu-Hf isochrons on mafic intrusions	
1.94 ± 0.07	35.7 ± 1.4	Lu-Hf isochron on eucrite meteorites	Tatsumoto et al. (1981)
1.98	35.0	Comparison of Sm-Nd and Lu-Hf isochrons on meteorites	Bizzarro et al. (2003)
1.96 ± 0.08	35.3 ± 1.4	Lu-Hf isochron on eucrite meteorites	
$\sim 2.1 \times 10^{10}$ years	~ 21	Gamma ray emission rate	Arnold (1964), Glover and Watt (1957)
$4.05 \pm 0.09 \times 10^{10}$ years	40.5 ± 0.9	Ge γ -ray spectrometry	
3.78×10^{10} years	37.8	-	

Discrepancies in the determined values have been attributed to various factors, including the analytical techniques employed and the nature of the samples analyzed. For instance, early determinations using eucrite meteorites yielded higher decay constants (and thus shorter half-lives) compared to those derived from terrestrial minerals. It was later suggested that thermal and shock metamorphism in eucrites may have disturbed the Lu-Hf systematics. More recent studies focusing on chondrite meteorites and cross-calibration with the U-Pb system in pristine terrestrial rocks have converged on a decay constant of approximately 1.867×10^{-11}

- To cite this document: BenchChem. [Reassessment of the Lutetium-176 Decay Constant: A Comparative Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078081#reassessment-of-the-lutetium-176-decay-constant]

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com